

# DL-valine methyl ester hydrochloride safety and handling

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## Compound of Interest

Compound Name: *H-DL-Val-OMe.HCl*

Cat. No.: *B104609*

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An In-depth Technical Guide to the Safety and Handling of DL-Valine Methyl Ester Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for DL-valine methyl ester hydrochloride, a key reagent in pharmaceutical and biochemical research. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

## Physicochemical and Toxicological Data

Quantitative data for DL-valine methyl ester hydrochloride is summarized below. It is important to note that the toxicological properties of this compound have not been fully investigated.[\[1\]](#)[\[2\]](#)

Table 1: Physicochemical Properties

Property	Value	Source(s)
Chemical Formula	<chem>C6H13NO2.HCl</chem>	[3][4]
Molecular Weight	167.63 g/mol	[5][6][7]
Appearance	White to off-white crystalline powder or solid.[3][4][7][8]	Multiple
Melting Point	112 - 114 °C	[8]
Solubility	Soluble in water.[3][9]	[3][6][9]
Odor	Odorless or no information available.[3][8][10]	[3][8][10]

Table 2: Stability and Reactivity

Parameter	Information	Source(s)
Chemical Stability	Stable under normal and recommended storage conditions.[1]	[1]
Conditions to Avoid	Heat, sources of ignition, dust generation, and incompatible materials.[1][11]	[1][11]
Incompatible Materials	Strong oxidizing agents.[1][12]	[1][12]
Hazardous Decomposition Products	Oxides of carbon (CO, CO <sub>2</sub> ), nitrogen oxides (NO <sub>x</sub> ), and hydrogen chloride gas upon thermal decomposition.[1][11][12][13]	[1][11][12][13]

## Hazard Identification and Personal Protection

While not classified as hazardous under the 2012 OSHA Hazard Communication Standard, caution is advised as the toxicological properties are not fully known.[8] Potential hazards

include irritation to the eyes, skin, and respiratory tract.[\[1\]](#)[\[2\]](#)

Table 3: Recommended Personal Protective Equipment (PPE)

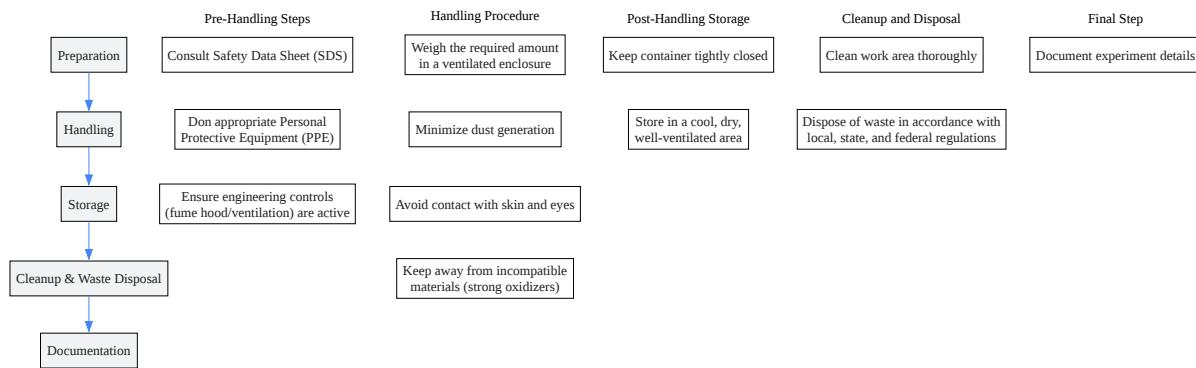
Protection Type	Specification	Source(s)
Eye Protection	Safety glasses or chemical safety goggles.	<a href="#">[1]</a>
Hand Protection	Appropriate protective gloves.	<a href="#">[1]</a>
Skin and Body Protection	Lab coat and long-sleeved clothing.	<a href="#">[3]</a> <a href="#">[11]</a>
Respiratory Protection	A dust respirator (e.g., N95) should be used if dust is generated.	<a href="#">[11]</a> <a href="#">[14]</a>

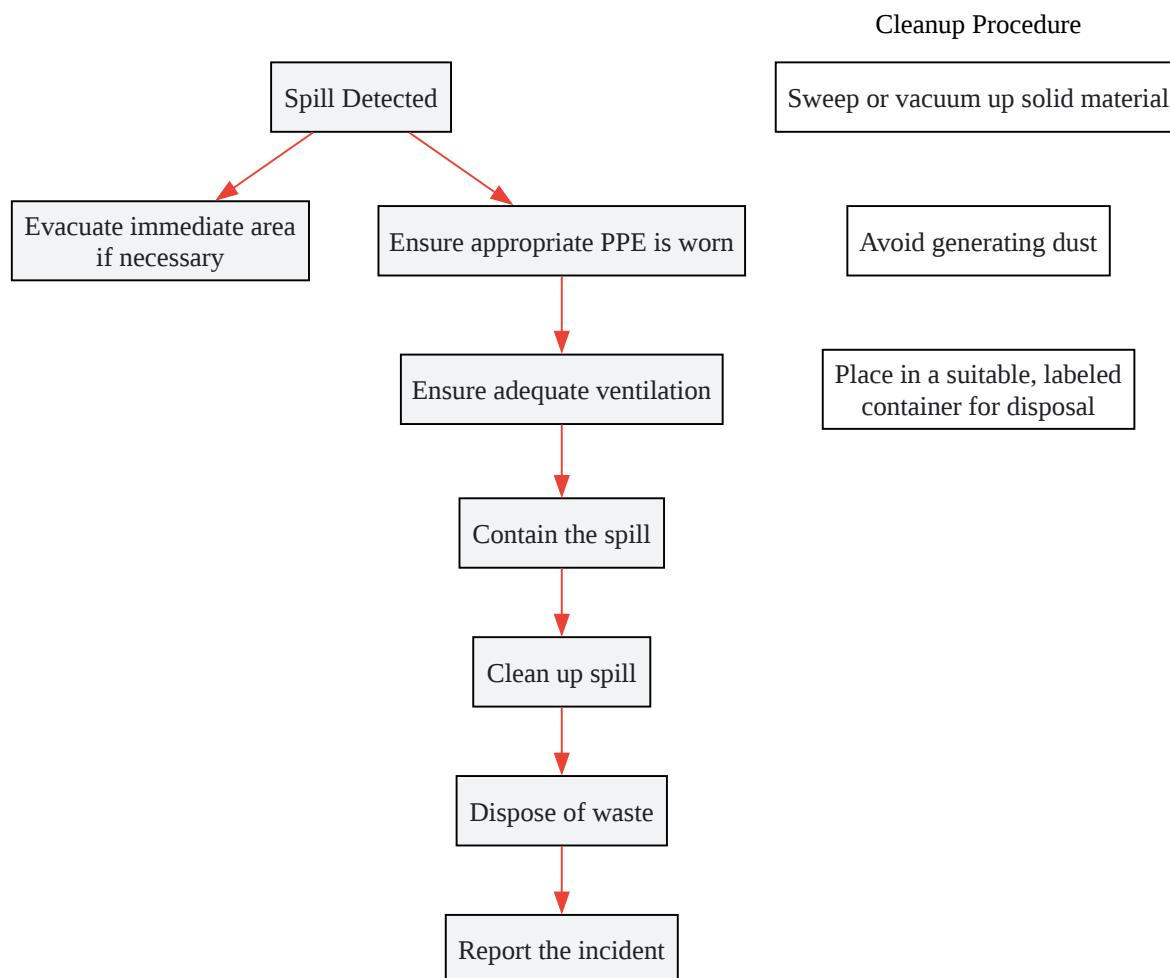
## Experimental Protocols

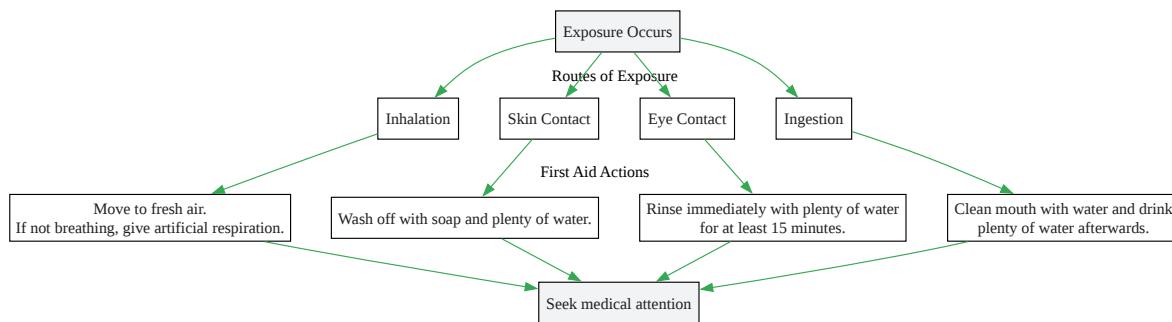
Detailed methodologies for the safe handling and use of DL-valine methyl ester hydrochloride are outlined below.

### General Handling Protocol

This protocol describes the standard procedure for handling DL-valine methyl ester hydrochloride in a laboratory setting.







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